

Solubility characteristics of Disperse Red 91 in various solvents

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Compound of Interest

Compound Name: *Disperse red 91*
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Technical Guide: Solubility Characteristics of Disperse Red 91

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of C.I. **Disperse Red 91** (CAS No. 12236-10-1), an anthraquinone-based dye. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a comprehensive understanding of the qualitative solubility of disperse dyes, a detailed experimental protocol for determining solubility, and a workflow for this procedure.

Introduction to Disperse Red 91

Disperse Red 91, belonging to the anthraquinone class of dyes, is primarily used for dyeing hydrophobic fibers such as polyester, nylon, and acetate.^[1] Its molecular structure imparts a characteristic red hue and influences its physicochemical properties, including its solubility. Anthraquinone dyes are known for their brightness and good fastness properties.^[2] Like other disperse dyes, **Disperse Red 91** has very low solubility in water, which is a key characteristic for its application in dyeing processes where it exists as a fine dispersion.^[2]

Solubility Characteristics

Disperse dyes are generally nonionic and possess low water solubility. Their application in aqueous dye baths relies on their ability to exist as a fine, stable dispersion, from which the

individual dye molecules slowly dissolve and adsorb onto the fiber surface. The solubility of disperse dyes is influenced by factors such as temperature, the presence of dispersing agents, and the nature of the solvent.

While specific quantitative solubility data for **Disperse Red 91** in various organic solvents is not readily available in the reviewed literature, the general behavior of anthraquinone disperse dyes suggests they are more soluble in polar organic solvents. For similar disperse dyes, qualitative solubility has been noted in solvents like ethanol and acetone.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Disperse Red 91** in a range of solvents could not be located. The following table is provided as a template for researchers to populate with experimentally determined values.

Solvent	Temperature (°C)	Solubility (g/L)	Method of Determination
Acetone	Data not available		
Ethanol	Data not available		
Toluene	Data not available		
Dimethylformamide (DMF)	Data not available		
Water	Data not available		

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **Disperse Red 91** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

4.1. Materials and Equipment

- **Disperse Red 91** (high purity)

- Selected solvents (analytical grade): Acetone, Ethanol, Toluene, Dimethylformamide, etc.
- Analytical balance (± 0.0001 g)
- Volumetric flasks
- Thermostatic shaker or water bath
- Centrifuge
- Spectrophotometer (UV-Vis)
- Syringe filters (e.g., 0.45 μm PTFE)
- Glass vials with screw caps
- Pipettes

4.2. Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **Disperse Red 91** and add it to a series of glass vials, each containing a known volume of a specific solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
 - For finer suspensions, centrifuge the vials at a high speed to pellet the undissolved dye.

- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the solution.
 - Filter the aliquot through a syringe filter to remove any remaining suspended particles.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the spectrophotometer.
- Spectrophotometric Analysis:
 - Prepare a series of standard solutions of **Disperse Red 91** of known concentrations in the respective solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 91** in that solvent to construct a calibration curve.
 - Measure the absorbance of the diluted sample solution at the same λ_{max} .
- Calculation of Solubility:
 - Using the equation of the calibration curve, determine the concentration of the diluted sample.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility of **Disperse Red 91** in the specific solvent at the given temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Disperse Red 91** solubility.

Workflow for Determining the Solubility of Disperse Red 91

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Caption: Experimental workflow for solubility determination.

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